

# An In-depth Technical Guide to 1-(2-Iodoethyl)-4-octylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Iodoethyl)-4-octylbenzene

Cat. No.: B019508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics, synthesis, and key applications of **1-(2-Iodoethyl)-4-octylbenzene**, a significant intermediate in pharmaceutical manufacturing.

## Physical and Chemical Properties

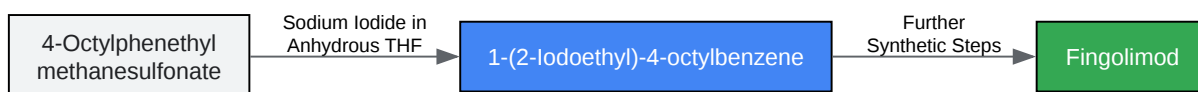
**1-(2-Iodoethyl)-4-octylbenzene** is an organic compound that typically appears as a colorless to yellow or brown oil, with its color depending on purity and storage conditions.<sup>[1][2][3][4]</sup> It is recognized for its role as a crucial building block in the synthesis of various pharmaceutical agents.<sup>[1]</sup>

Table 1: Physical and Chemical Characteristics of **1-(2-Iodoethyl)-4-octylbenzene**

Property	Value	Source(s)
CAS Number	162358-07-8	[5][6][7]
Molecular Formula	C16H25I	[5][6][7]
Molecular Weight	344.27 g/mol	[2][8]
Appearance	Oil, Colourless	[2][4]
Density	1.261 g/cm <sup>3</sup>	[5][9][10]
Boiling Point	367.927 °C at 760 mmHg	[5][9]
Flash Point	152.798 °C	[5][9]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[2][4]
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	[2][5][8]
Refractive Index	1.544	[9]
LogP	5.56710	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	0	[5]
Rotatable Bond Count	9	[5]
Exact Mass	344.10010	[5]
Complexity	159	[5]

## Role in Pharmaceutical Synthesis

The primary significance of **1-(2-Iodoethyl)-4-octylbenzene** is its application as a key intermediate in the synthesis of Fingolimod.[1] Fingolimod is an important immunomodulating drug. The quality and purity of **1-(2-Iodoethyl)-4-octylbenzene** are therefore critical for the efficient production of this active pharmaceutical ingredient.[1]



[Click to download full resolution via product page](#)

Synthesis pathway from an intermediate to Fingolimod.

## Experimental Protocol: Synthesis of 1-(2-Iodoethyl)-4-octylbenzene

The following protocol describes a common method for the synthesis of **1-(2-Iodoethyl)-4-octylbenzene** from 4-octylphenethyl methanesulfonate.<sup>[2][4]</sup>

Materials:

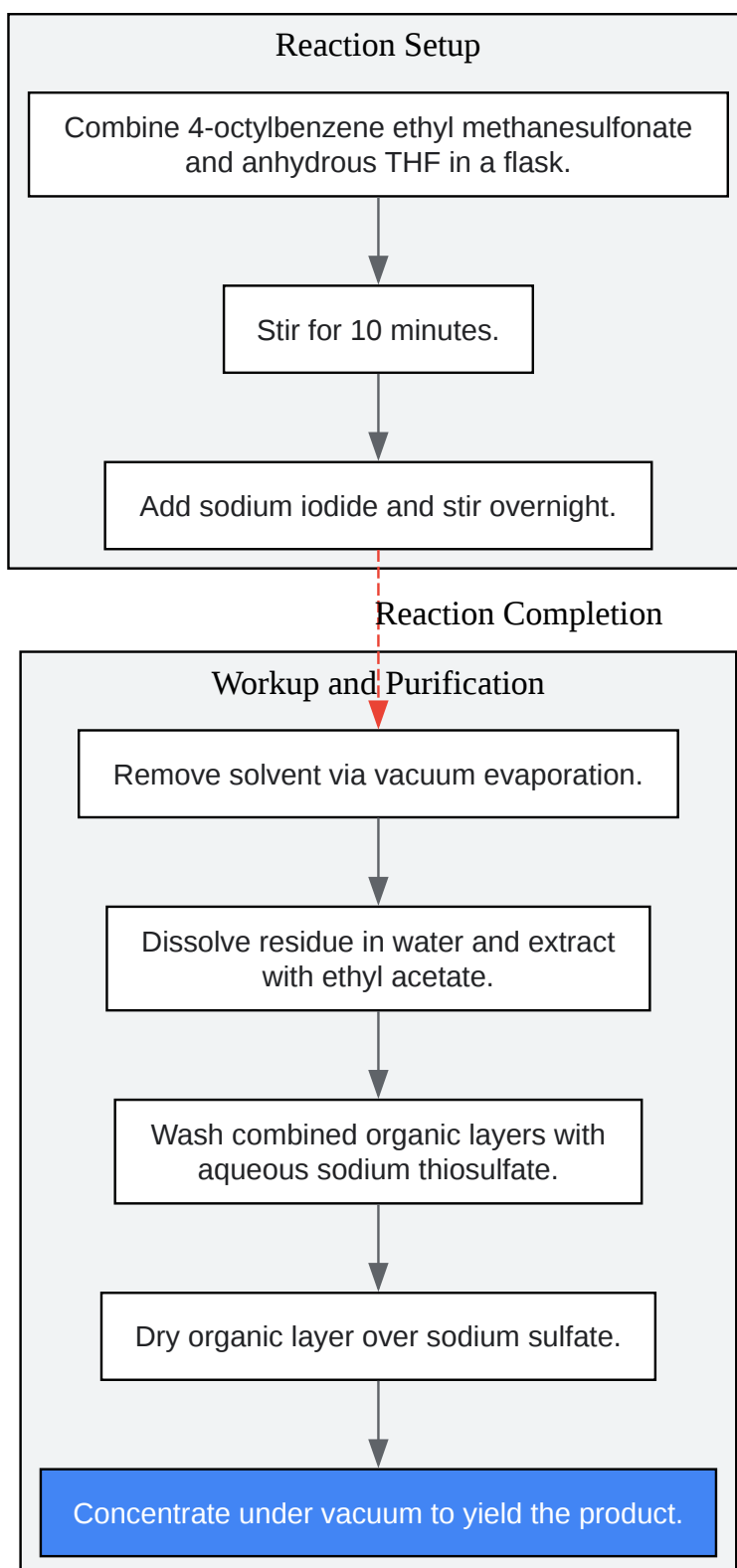
- 4-octylbenzene ethyl methanesulfonate (70 g)
- Anhydrous tetrahydrofuran (THF) (500 mL)
- Sodium iodide (133 g)
- Water (300 mL)
- Ethyl acetate (500 mL)
- Aqueous sodium thiosulfate
- Sodium sulfate

Equipment:

- 1-liter single-neck round-bottom flask
- Calcium chloride protective tube
- Magnetic stirrer
- Rotary evaporator

## Procedure:

- In a 1-liter single-neck round-bottom flask equipped with a calcium chloride protective tube, add 4-octylbenzene ethyl methanesulfonate (70 g) and anhydrous tetrahydrofuran (500 mL). The flask should be covered to protect it from light.[\[2\]](#)[\[4\]](#)
- Stir the mixture for 10 minutes.[\[2\]](#)[\[4\]](#)
- Add sodium iodide (133 g) to the mixture and continue stirring overnight at room temperature.[\[2\]](#)[\[4\]](#)
- After the reaction is complete, remove the solvent by vacuum evaporation.[\[2\]](#)[\[4\]](#)
- Dissolve the residue in water (300 mL) and extract with ethyl acetate (2 x 250 mL).[\[2\]](#)[\[4\]](#)
- Combine the ethyl acetate extracts and wash sequentially with aqueous sodium thiosulfate.[\[2\]](#)[\[4\]](#)
- Dry the organic layer over sodium sulfate.[\[2\]](#)[\[4\]](#)
- Obtain the final product, 4-(2-iodoethyl)octylbenzene, by vacuum concentration. The reported yield is 70 g.[\[2\]](#)[\[4\]](#)



[Click to download full resolution via product page](#)

Experimental workflow for the synthesis of **1-(2-Iodoethyl)-4-octylbenzene**.

## Safety and Handling

While specific toxicological properties have not been thoroughly investigated, standard laboratory safety precautions should be observed when handling **1-(2-Iodoethyl)-4-octylbenzene**.<sup>[11]</sup> It is recommended to use personal protective equipment, including gloves and safety glasses. In case of inhalation, move the individual to fresh air.<sup>[11]</sup> If contact with skin occurs, wash the affected area with soap and water.<sup>[11]</sup> For eye contact, rinse thoroughly with water for at least 15 minutes.<sup>[11]</sup> If swallowed, rinse the mouth with water and seek medical attention.<sup>[11]</sup> This compound should be handled in a well-ventilated area.

## Conclusion

**1-(2-Iodoethyl)-4-octylbenzene** is a vital chemical intermediate with well-defined physical properties. Its primary utility in the synthesis of Fingolimod underscores its importance in the pharmaceutical industry. The synthesis protocol provided offers a reliable method for its preparation, enabling further research and development in medicinal chemistry and drug discovery.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- 2. Benzene, 1-(2-iodoethyl)-4-octyl- | 162358-07-8 [chemicalbook.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Benzene, 1-(2-iodoethyl)-4-octyl- | 162358-07-8 [m.chemicalbook.com]
- 5. lookchem.com [lookchem.com]
- 6. 1-(2-Iodoethyl)-4-octylbenzene | CAS Number 162358-07-8 [klivon.com]
- 7. manchesterorganics.com [manchesterorganics.com]
- 8. 162358-07-8|1-(2-Iodoethyl)-4-octylbenzene|BLD Pharm [bldpharm.com]

- 9. 1-(2-iodoethyl)-4-octylbenzene CAS 162358-07-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 10. Benzene, 1-(2-iodoethyl)-4-octyl- | 162358-07-8 [chemnet.com]
- 11. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2-Iodoethyl)-4-octylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019508#physical-characteristics-of-1-2-iodoethyl-4-octylbenzene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)